Application Notes and Protocols for XR8-89 in Scientific Research

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Compound of Interest

Compound Name:	*XR8-89*
Cat. No.:	*B10855021*

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Introduction

XR8-89 is a potent, non-covalent inhibitor of the SARS-CoV-2 papain-like protease (PLpro). PLpro is a critical enzyme for the replication of SARS-CoV-2, as it is responsible for processing the viral polyprotein.[1] Furthermore, PLpro exhibits deubiquitinase (DUB) and deISGylase activity, which helps the virus evade the host's innate immune response by antagonizing the type I interferon (IFN) signaling pathway.[2] By inhibiting PLpro, **XR8-89** not only blocks viral replication but may also restore the host's antiviral immune signaling. These application notes provide a summary of **XR8-89**'s characteristics and detailed protocols for its use in scientific research.

Data Presentation

The following table summarizes the quantitative data for **XR8-89** in comparison to another well-characterized PLpro inhibitor, GRL0617. This data is essential for designing experiments and interpreting results.

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Compound	Target	IC50 (μM)	Kd (μM) by SPR	Assay Type	Reference
XR8-89	SARS-CoV-2 PLpro	0.1 ± 0.03	0.086	Enzymatic (Protease)	[1][3]
GRL0617	SARS-CoV-2 PLpro	0.8	0.38	Enzymatic (Protease)	[3]
GRL0617	SARS-CoV PLpro	0.6	N/A	Enzymatic (Protease)	

Mechanism of Action and Signaling Pathway

XR8-89 functions as a non-covalent inhibitor that binds to the SARS-CoV-2 PLpro. This binding induces a significant conformational change in the flexible BL2 loop of the enzyme. This loop reorganization blocks the access of viral and host protein substrates to the active site. **XR8-89** leverages the cooperativity of multiple shallow binding sites on the PLpro surface, leading to its high potency and slow off-rate.

The SARS-CoV-2 PLpro plays a crucial role in suppressing the host's innate immune response. It does so by removing ubiquitin and ISG15 modifications from host proteins, a process that disrupts the STING-TRAF3-TBK1 signaling complex. This disruption prevents the activation of the transcription factor IRF3, which is essential for the production of type I interferons. By inhibiting PLpro's deubiquitinase activity, **XR8-89** is expected to restore this signaling cascade, leading to a robust antiviral response.

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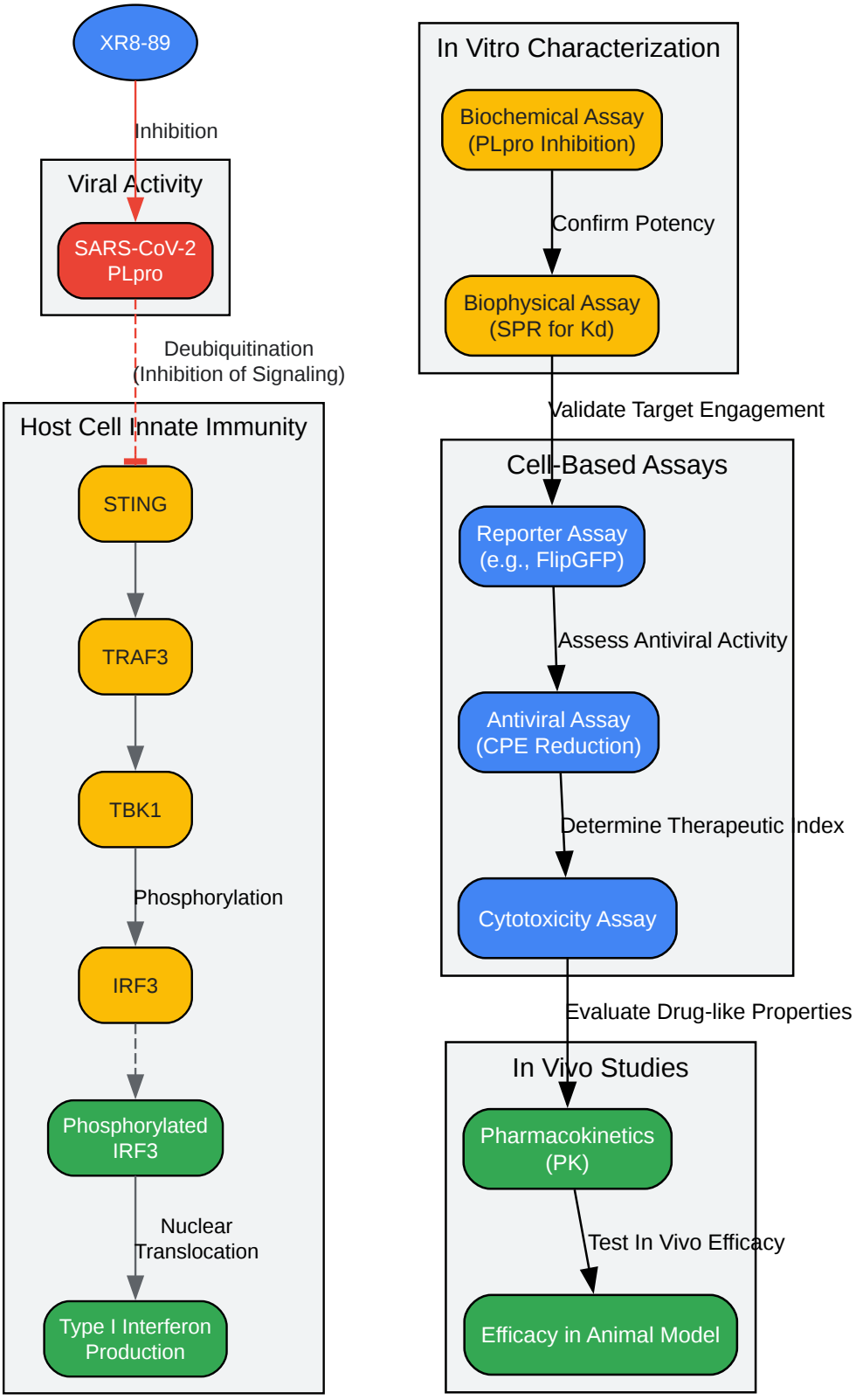

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